

An In-depth Technical Guide to trans-2-Hexenal (CAS: 6728-26-3)

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Compound of Interest

Compound Name: *trans-2-Hexenal*

CAS No.: 505-57-7

Cat. No.: B1236974

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-2-Hexenal** (CAS Number 6728-26-3), a widely occurring unsaturated aldehyde known for its characteristic green, leafy aroma. This document collates critical technical data, detailed experimental protocols, and outlines key biological signaling pathways associated with this compound.

Chemical and Physical Properties

trans-2-Hexenal is a colorless to pale yellow liquid.[1] It is a volatile organic compound found in numerous plants, fruits, and vegetables, contributing significantly to their aroma profiles.[2] The compound is soluble in organic solvents like chloroform and methanol, but only slightly soluble in water.[1][3]

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O	[3]
Molecular Weight	98.14 g/mol	[3]
Appearance	Clear colorless to light yellow liquid	[1][3]
Odor	Green, leafy, fruity	[2]
Density	0.846 g/mL at 25 °C	[4]
Boiling Point	47 °C at 17 mmHg	[4]
Flash Point	38.3 °C (closed cup)	[4]
Refractive Index	n ₂₀ /D 1.446	[4]
Vapor Pressure	10 mmHg at 20 °C	[4]
Purity	≥97% (GC)	[3]

Spectral Data

Key spectral data for the characterization of **trans-2-Hexenal** are summarized below.

Spectroscopy	Key Data	Reference(s)
¹ H NMR (CDCl ₃)	δ 9.51 (d, J=7.7 Hz, 1H), 6.85 (dt, J=15.6, 6.7 Hz, 1H), 6.13 (ddt, J=15.6, 7.7, 1.4 Hz, 1H), 2.32 (q, J=6.7, 1.4 Hz, 2H), 1.54 (h, J=7.4 Hz, 2H), 0.97 (t, J=7.4 Hz, 3H)	[5]
¹³ C NMR (CDCl ₃)	δ 193.8, 158.7, 132.8, 34.6, 21.3, 13.5	[6]
Mass Spectrometry (GC-MS)	Major fragments (m/z): 41, 83, 42, 57, 69	[7]
Infrared (ATR-Neat)	2965, 2934, 2876, 1694 (C=O), 1642 (C=C), 1118, 971 cm ⁻¹	[7]

Experimental Protocols

Chemical Synthesis of trans-2-Hexenal

A common method for the synthesis of **trans-2-Hexenal** involves the condensation of n-butyraldehyde with vinyl ethyl ether, followed by hydrolysis.[1][8]

Step 1: Prins Cyclization

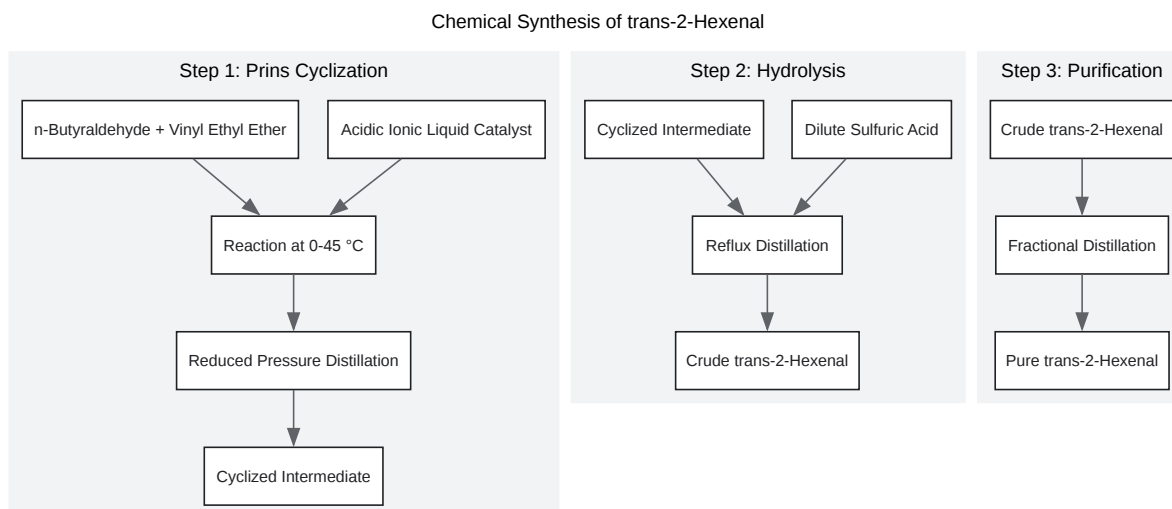
- To a reaction flask, add an acidic ionic liquid catalyst, such as [(CH₂)₃SO₃HMIM][HSO₄].[8]
- At a temperature of 0-25 °C, slowly add a mixed solution of vinyl ethyl ether and n-butyraldehyde (molar ratio of n-butyraldehyde to vinyl ether is typically 2:1 to 5:1).[8]
- After the addition is complete, raise the temperature to 20-45 °C and stir the reaction mixture for 1-6 hours.[8]
- Following the reaction, perform reduced pressure distillation to obtain the cyclized intermediate, 4-ethoxy-2,6-dipropyl-1,3-dioxane.[8]

Step 2: Hydrolysis

- In a separate reaction vessel equipped with a reflux oil-water layering device, add a dilute aqueous solution of sulfuric acid (0.5-25% mass concentration) and the cyclized intermediate from Step 1.[8]
- Heat the mixture and distill at normal pressure for 4-48 hours.[8]
- Collect the oil layer, which is the crude **trans-2-Hexenal**. [8]

Step 3: Purification

- Purify the crude product by fractional distillation. First, rectify at normal pressure to remove low-boiling point substances.[8]
- Subsequently, perform vacuum rectification to obtain pure **trans-2-Hexenal** (purity >99%).[8]



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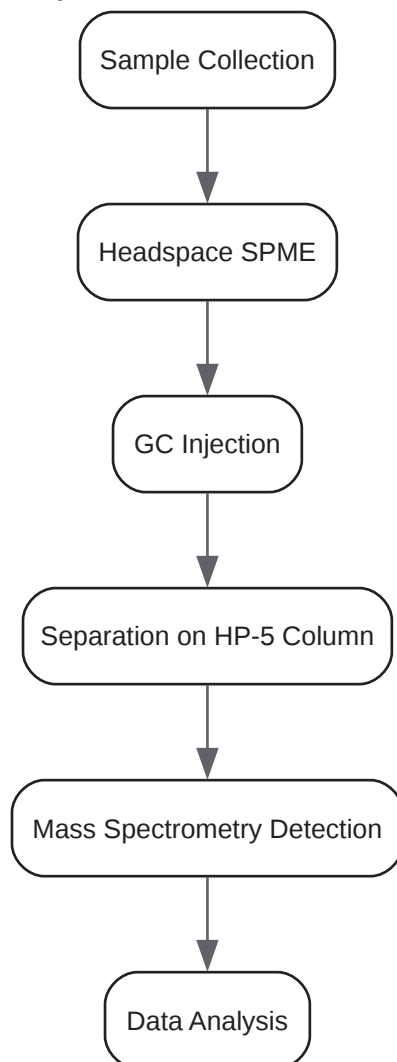
A flowchart illustrating the chemical synthesis of **trans-2-Hexenal**.

GC-MS Analysis Protocol

The following is a representative protocol for the analysis of **trans-2-Hexenal** in a sample matrix.

- Sample Preparation: For headspace analysis of biological samples, solid-phase microextraction (SPME) can be employed. A divinylbenzene/Carboxen/polydimethylsiloxane fiber is exposed to the sample headspace.^[9]
- Gas Chromatography (GC):
 - Column: HP-5 capillary column (30 m length, 0.32 mm diameter, 0.25 µm film thickness).^[4]
 - Injector Temperature: 230 °C.^[4]
 - Carrier Gas: Helium.
 - Temperature Program: Initial temperature of 40 °C held for 4 minutes, then ramped at 5 °C/min to 140 °C, followed by a ramp of 20 °C/min to 200 °C, with a final hold for 2 minutes.^[4]
- Mass Spectrometry (MS):
 - Ionization Energy: 70 eV.^[4]
 - Scan Range: m/z 29-400.^[4]

GC-MS Analysis Workflow for trans-2-Hexenal



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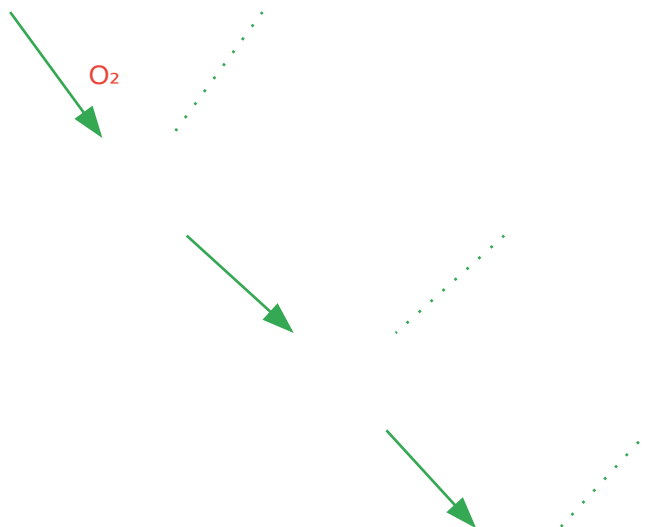
A typical workflow for the GC-MS analysis of **trans-2-Hexenal**.

Biological Activity and Signaling Pathways

Biosynthesis in Plants

trans-2-Hexenal is a green leaf volatile (GLV) produced by plants in response to tissue damage. Its biosynthesis begins with the release of α -linolenic acid from thylakoid membranes. [\[10\]](#)[\[11\]](#)

Biosynthesis of trans-2-Hexenal in Plants

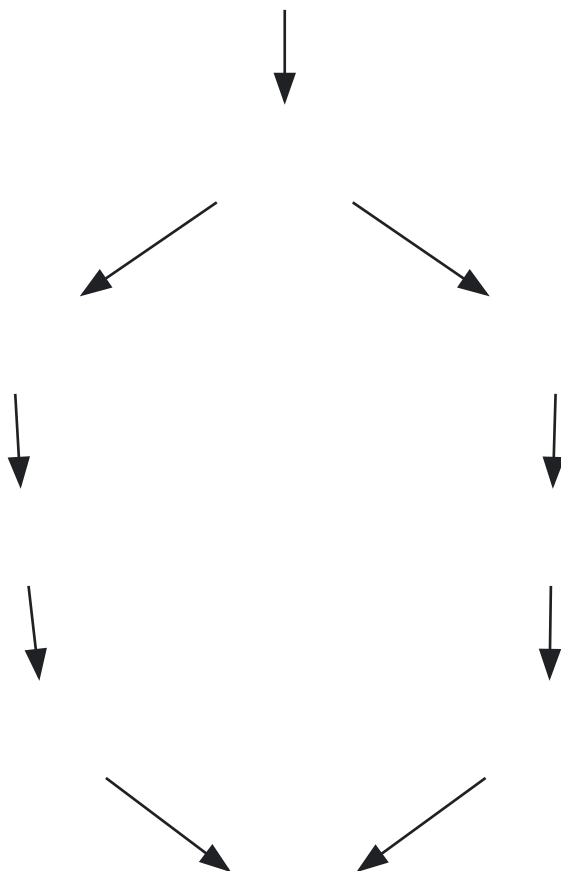
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The metabolic pathway for the biosynthesis of **trans-2-Hexenal** in plants.

Antifungal Mechanism

trans-2-Hexenal exhibits significant antifungal activity against various plant pathogens.[3][12][13] Its primary mode of action involves the disruption of the fungal cell wall and membrane integrity.[12][13] This is achieved through the downregulation of key enzymes involved in the biosynthesis of essential cell wall and membrane components.

Antifungal Mechanism of trans-2-Hexenal



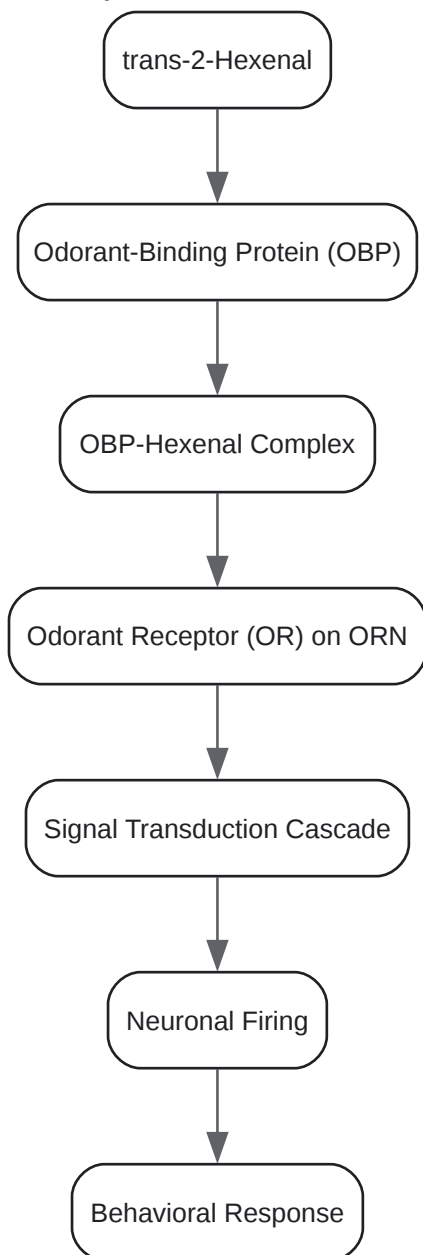
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A signaling pathway illustrating the antifungal action of **trans-2-Hexenal**.

Role in Insect Olfaction

In insects such as locusts, **trans-2-Hexenal** is detected by the olfactory system and can elicit behavioral responses.[14][15] The detection mechanism involves the binding of the aldehyde to odorant-binding proteins (OBPs) and subsequent activation of odorant receptors (ORs) on the dendrites of olfactory receptor neurons (ORNs).

Insect Olfactory Detection of trans-2-Hexenal



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A simplified pathway of **trans-2-Hexenal** detection in the insect olfactory system.

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